

A Comparative Analysis of 7-Hydroxycannabidiol and Cannabidiol Pharmacokinetics in Animal Models

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Compound of Interest

Compound Name: 7-Hydroxycannabidiol

Cat. No.: B1252178

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This guide provides a detailed comparison of the pharmacokinetic profiles of **7-Hydroxycannabidiol** (7-OH-CBD) and its parent compound, Cannabidiol (CBD), in various animal models. The data presented is crucial for researchers and scientists in the fields of pharmacology and drug development, offering insights into the absorption, distribution, metabolism, and excretion of these cannabinoids.

Pharmacokinetic Data Summary

The following tables summarize the key pharmacokinetic parameters for CBD and its primary active metabolite, 7-OH-CBD, observed in different animal species following oral (PO) and intravenous (IV) administration. These parameters are essential for understanding the bioavailability and in vivo behavior of these compounds.

Cannabidiol (CBD) Pharmacokinetic Parameters

Animal Model	Administration Route	Dose	Cmax (ng/mL)	Tmax (h)	AUC (ng·h/mL)	T½ (h)	Reference
Dog (Beagle)	IV	2.2 mg/kg	1,869 - 3,294	-	-	4.85 (291 min)	[1]
Dog (Beagle)	PO	2.2 mg/kg	-	-	-	-	[1]
Dog	IV	45 mg	-	-	-	9	[2][3]
Dog	IV	90 mg	-	-	-	9	[2]
Dog	PO	180 mg	-	-	-	-	
Dog (Beagle)	PO (Oil)	5 mg/kg/day	97.3 (pre-prandial), 341 (post-prandial)	-	-	4-10	
Dog (Beagle)	PO (Oil)	10 mg/kg/day	236.8 (pre-prandial), 1,068 (post-prandial)	-	-	4-10	
Rat (Sprague-Dawley)	PO	10 mg/kg	-	2	-	-	
Rat (Sprague-Dawley)	Inhalation	13.9 mg/kg	24-fold higher than PO	0.083 (5 min)	-	5.3 (day 1), 2.4 (day 14)	
Cynomolgus Macaque	PO	4 mg/kg	-	1-2	-	5.57 - 5.81	

Cynomolgus Macaque	PO	8 mg/kg	1.4 times higher than 4 mg/kg	2	-	5.57 - 5.81
Pony (Connemara)	PO	2 mg/kg	31.472 ± 8.080	2.111 ± 0.928	-	12.563 ± 3.054
Horse	PO	1 mg/kg	-	-	-	-
Horse	PO	3 mg/kg	-	-	-	-

7-Hydroxycannabidiol (7-OH-CBD) Pharmacokinetic Parameters (as a metabolite of CBD)

Animal Model	CBD Administration Route	CBD Dose	Cmax (ng/mL)	Tmax (h)	AUC (ng·h/mL)	T _{1/2} (h)	Reference
Dog (Beagle)	IV	2.2 mg/kg	-	-	-	-	
Dog (Beagle)	PO	-	-	-	AUC _{0-∞} not different from IV	-	
Rat (Sprague-Dawley)	PO	10 mg/kg	-	-	-	-	
Rat (Sprague-Dawley)	Inhalation	6.7 mg/kg	-	-	~1.4-fold higher after 14 days	-	
Pony (Connemara)	PO	2 mg/kg	Detected between 1 and 24h	-	-	-	
Horse	PO	1 mg/kg	Below LLOQ	-	-	-	
Horse	PO	3 mg/kg	-	-	-	-	

Experimental Protocols

Detailed methodologies are crucial for the replication and validation of scientific findings. Below are synthesized protocols based on the reviewed literature for key experiments in the pharmacokinetic analysis of CBD and 7-OH-CBD.

Animal Models and Housing

- Species: Beagle dogs, Sprague-Dawley rats, Cynomolgus macaques, and Connemara ponies have been utilized in pharmacokinetic studies.
- Housing: Animals are typically housed in controlled environments with regulated temperature, humidity, and light-dark cycles. Standard laboratory chow and water are provided ad libitum, except when fasting is required for the study protocol.

Drug Administration

- Oral (PO) Administration:
 - For rodents, oral gavage is a common method, where a specific volume of the drug formulation is delivered directly into the stomach using a gavage needle.
 - In larger animals like dogs and horses, the compound is often administered in a carrier oil or within a capsule or treat. The volume administered is typically based on the animal's body weight.
- Intravenous (IV) Administration:
 - The compound is dissolved in a suitable vehicle (e.g., ethanol) and administered via a catheter inserted into a major vein, such as the jugular or femoral vein. This method ensures 100% bioavailability.

Blood Sampling

- Blood samples are collected at predetermined time points post-administration to characterize the drug's concentration-time profile.
- For rats, cannulation of the jugular or femoral vein allows for serial blood sampling without repeatedly stressing the animal.
- In larger animals, blood is typically drawn from peripheral veins.
- The collected blood is processed to obtain plasma or serum, which is then stored at low temperatures (e.g., -80°C) until analysis.

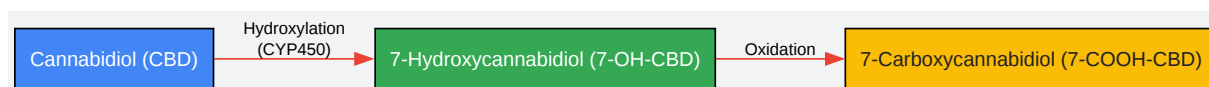
Bioanalytical Method

- **Sample Preparation:** Plasma or serum samples undergo an extraction process to isolate the cannabinoids and their metabolites from matrix components. This often involves protein precipitation followed by liquid-liquid extraction or solid-phase extraction.
- **Quantification:** The concentrations of CBD and 7-OH-CBD are determined using highly sensitive and specific analytical techniques, most commonly Liquid Chromatography with tandem Mass Spectrometry (LC-MS/MS). This method allows for the accurate quantification of multiple analytes in a single run.

Mandatory Visualizations

Metabolic Pathway of CBD

The following diagram illustrates the primary metabolic conversion of Cannabidiol (CBD) to its active metabolite, **7-Hydroxycannabidiol (7-OH-CBD)**, and its subsequent oxidation to 7-Carboxycannabidiol (7-COOH-CBD).

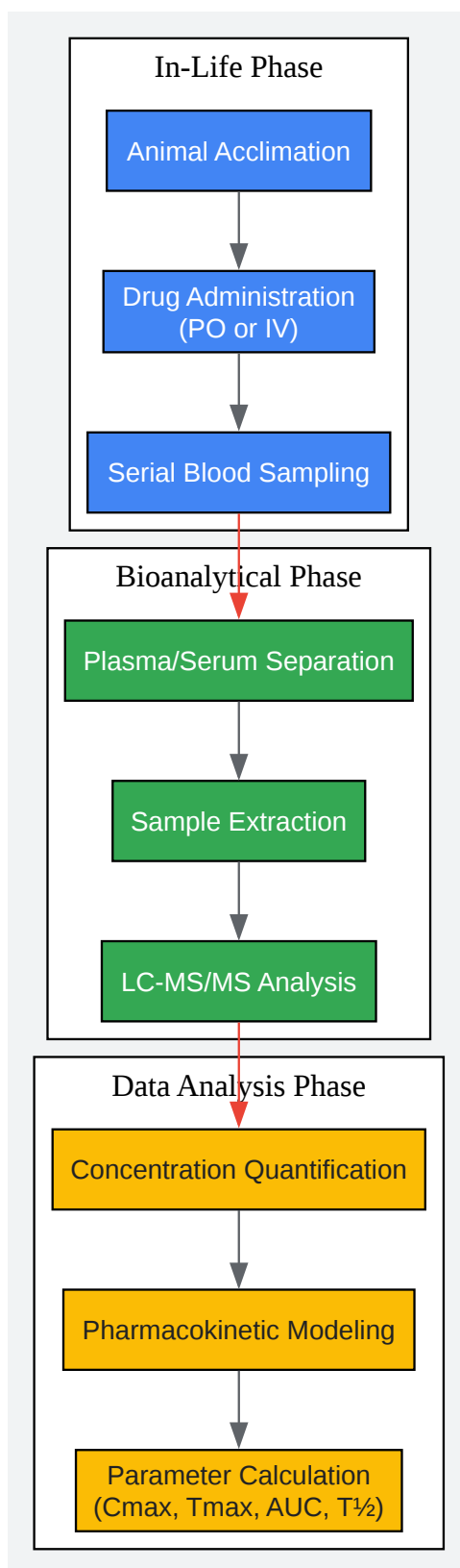


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Caption: Metabolic conversion of CBD to its major metabolites.

Experimental Workflow for a Typical Pharmacokinetic Study

This diagram outlines the standard workflow for conducting a pharmacokinetic study of cannabinoids in an animal model, from drug administration to data analysis.



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Caption: Standard workflow of an animal pharmacokinetic study.

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